

Application Notes and Protocols for Trisodium HEDTA Stock Solutions

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Compound of Interest

Compound Name: *Trisodium HEDTA*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of **Trisodium HEDTA** (N-(hydroxyethyl)ethylenediamine-N,N',N'-triacetic acid trisodium salt) stock solutions for laboratory use. **Trisodium HEDTA** is a versatile chelating agent employed to sequester metal ions in various scientific and pharmaceutical applications, thereby enhancing the stability and efficacy of formulations.^{[1][2]}

Chemical and Physical Properties

Trisodium HEDTA is a substituted amine that functions as a potent chelating agent, forming stable, water-soluble complexes with polyvalent metal ions.^{[1][3]} This property is crucial in preventing metal-catalyzed degradation of active pharmaceutical ingredients and other sensitive reagents.^{[2][4]} Its high water solubility and stability under ambient conditions make it a convenient reagent for various laboratory applications.^{[5][6]}

Table 1: Properties of **Trisodium HEDTA**

Property	Value	Reference
Molecular Formula	$C_{10}H_{15}N_2Na_3O_7$	[3]
Molecular Weight	344.20 g/mol	[3]
Appearance	White crystalline powder or liquid	[1][5]
Solubility in Water	480 g/L at 20 °C	[5]
pH of 1% Solution	~11.2	[5]
Melting Point	288 °C (decomposes)	[5][6]
Storage	Store at room temperature in a tightly closed container.	[5][6]

Experimental Protocol: Preparation of 0.5 M Trisodium HEDTA Stock Solution (pH 8.0)

This protocol details the procedure for preparing 1 liter of a 0.5 M **Trisodium HEDTA** stock solution. This concentration is a common starting point for many applications. The pH is adjusted to 8.0, as the chelating capacity of HEDTA is pH-dependent, and this pH is suitable for many biological applications.[2]

Materials and Equipment:

- **Trisodium HEDTA** powder (Molecular Weight: 344.20 g/mol)
- Deionized or distilled water (dH₂O)
- Sodium hydroxide (NaOH) pellets or a concentrated solution (e.g., 10 M) for pH adjustment
- Hydrochloric acid (HCl) solution (e.g., 1 M) for pH adjustment (optional)
- Beaker (2 L)
- Graduated cylinder (1 L)

- Magnetic stirrer and stir bar
- pH meter
- Weighing scale
- Spatula and weighing paper
- Autoclave (for sterilization)
- Sterile storage bottles

Procedure:

- Initial Water Measurement: Pour approximately 800 mL of dH₂O into a 2 L beaker. This initial volume allows for the addition of reagents and pH adjustment without overflowing.
- Weighing **Trisodium HEDTA**: Accurately weigh out 172.10 g of **Trisodium HEDTA** powder using a weighing scale and weighing paper.
- Dissolution: Add the weighed **Trisodium HEDTA** powder to the beaker of dH₂O while stirring with a magnetic stir bar. The solution may appear cloudy or milky as the powder is not fully soluble at neutral pH.
- pH Adjustment:
 - Slowly add NaOH pellets or a concentrated NaOH solution to the suspension while continuously monitoring the pH with a calibrated pH meter.
 - Continue adding NaOH until the **Trisodium HEDTA** completely dissolves and the pH of the solution reaches 8.0. Be patient, as dissolution can take time.
 - If the pH overshoots, it can be carefully adjusted back down with a dilute HCl solution, though it is best to add the base slowly to avoid this.
- Final Volume Adjustment: Once the powder is fully dissolved and the pH is stable at 8.0, carefully transfer the solution to a 1 L graduated cylinder.

- Bringing to Volume: Add dH₂O to bring the final volume of the solution to exactly 1 L.
- Sterilization: For applications requiring sterility, filter-sterilize the solution through a 0.22 µm filter or autoclave it. If autoclaving, use a container that is larger than the final volume to prevent boiling over.[\[7\]](#)
- Storage: Store the 0.5 M **Trisodium HEDTA** stock solution at room temperature in a clearly labeled, sterile, and tightly capped bottle.[\[5\]](#)[\[6\]](#)

Table 2: Reagent Quantities for Preparing 0.5 M **Trisodium HEDTA** (pH 8.0)

Final Volume (mL)	Molarity (M)	Reagent	Molecular Weight (g/mol)	Mass Required (g)	Approximate Starting Water Volume (mL)
100	0.5	Trisodium HEDTA	344.20	17.21	80
250	0.5	Trisodium HEDTA	344.20	43.03	200
500	0.5	Trisodium HEDTA	344.20	86.05	400
1000	0.5	Trisodium HEDTA	344.20	172.10	800

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **Trisodium HEDTA** stock solution.



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Caption: Workflow for **Trisodium HEDTA** stock solution preparation.

Applications in Research and Drug Development

Trisodium HEDTA is a valuable excipient in the pharmaceutical industry and a useful reagent in research laboratories due to its ability to chelate metal ions.[4] Common applications include:

- **Stabilization of Formulations:** It prevents the degradation of active pharmaceutical ingredients that can be catalyzed by trace metal ions.[2]
- **Enhancing Preservative Efficacy:** By chelating metal ions that can support microbial growth, it can improve the effectiveness of preservatives.[3]
- **Buffer Preparation:** It is a component of various buffers used in molecular biology and biochemistry to inhibit metalloenzymes such as DNases.
- **Cell Culture:** It can be used to detach adherent cells from culture surfaces by chelating calcium and magnesium ions.
- **Analytical Chemistry:** It is used as a masking agent in complexometric titrations.[2]

When using **Trisodium HEDTA** stock solutions, it is crucial to consider the final concentration required for the specific application and to account for any potential interactions with other components in the system.

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